

# Comprehensive Disposal Guide: Ethyl 5-methyl-3-oxohexanoate

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## Compound of Interest

Compound Name: Ethyl 5-methyl-3-oxohexanoate

CAS No.: 34036-16-3

Cat. No.: B1580791

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CAS: 34036-16-3 | Formula: C

H

O

| Synonyms: Ethyl isovalerylacetate, 5-Methyl-3-oxohexanoic acid ethyl ester[1][2][3]

## Executive Summary & Immediate Safety Profile

**Ethyl 5-methyl-3-oxohexanoate** is a

-keto ester frequently used as an intermediate in pharmaceutical synthesis.[1][2][3] While not classified as a P-listed or U-listed acute hazardous waste under US EPA RCRA regulations, it is a combustible liquid and an irritant.[1][2][3]

**Critical Prohibition:** Never dispose of this compound via sanitary sewer systems (drain disposal). Its insolubility in water and potential for hydrolysis necessitate thermal destruction via high-temperature incineration.[1][2]

## Hazardous Properties Table

Property	Value	Implications for Disposal
Flash Point	~82°C (180°F)	Combustible (Class IIIA). Not RCRA Ignitable (D001) if pure, but often mixed with flammable solvents.[1][2][3]
Water Solubility	Insoluble	Do not flush. Will phase-separate and clog/damage plumbing or accumulate in traps.[1][2]
Reactivity	Stable	Avoid contact with strong oxidizers and strong bases (risk of hydrolysis/decarboxylation).[2][3]
GHS Hazards	H315, H319, H335	Wear nitrile gloves, safety goggles, and work in a fume hood.[1][2][3]

## Pre-Disposal Logistics: Segregation & Packaging

Effective disposal begins at the bench.[2][3] Improper segregation is the leading cause of waste rejection by Environmental Health & Safety (EHS) departments.[2][3]

### A. Chemical Compatibility & Segregation[2][3]

- **Compatible Streams:** Can be consolidated with Non-Halogenated Organic Solvents (e.g., Acetone, Ethyl Acetate, Ethanol, Hexane).[1][2][3]
- **Incompatible Streams:**
  - **Strong Oxidizers:** (e.g., Nitric acid, Peroxides) – Risk of exothermic reaction/fire.[2][3]
  - **Strong Bases:** (e.g., Sodium Hydroxide) – Causes rapid hydrolysis of the ester, generating heat and pressure (CO

evolution if decarboxylation occurs).[2][3]

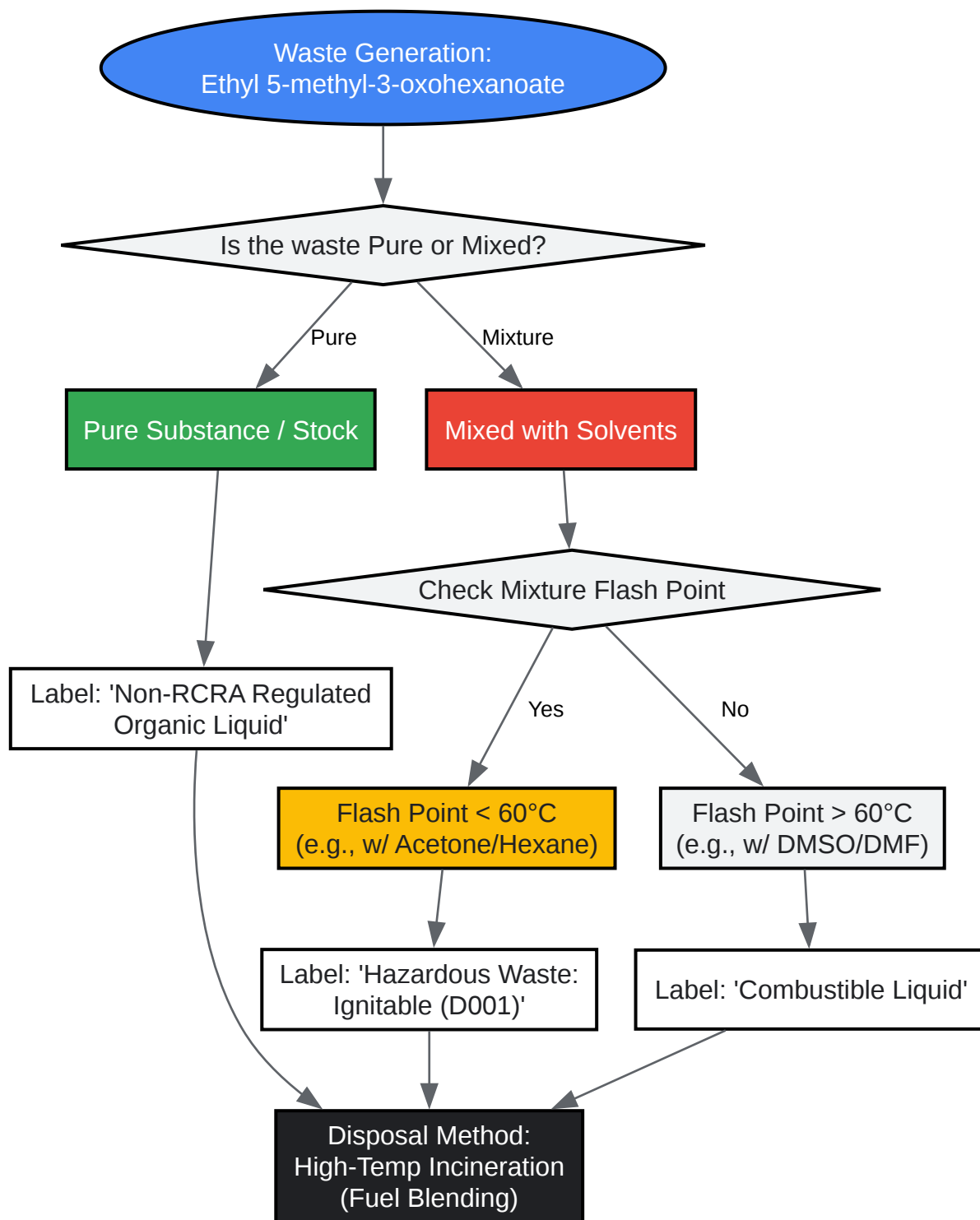
- Halogenated Solvents: (e.g., DCM, Chloroform) – Keep separate to minimize incineration costs, unless your facility combines all organics.[2][3]

## B. Container Selection

- Primary Choice: High-Density Polyethylene (HDPE) carboys (Jerrycans).[1][2] HDPE is resistant to esters and ketones.[2][3]
- Secondary Choice: Amber glass bottles (for smaller volumes < 1L).[2][3]
- Venting: Use vented caps if the waste mixture contains volatile solvents or if there is a risk of slow hydrolysis generating pressure.[2][3]

## Decision Logic & Workflow

The following decision tree illustrates the logical flow for classifying and routing **Ethyl 5-methyl-3-oxohexanoate** waste.



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Figure 1: Waste Stream Classification Logic for **Ethyl 5-methyl-3-oxohexanoate**.

## Step-by-Step Disposal Protocol

## Phase 1: Collection & Labeling<sup>[1][2][3]</sup>

- Select Container: Use a clean, chemically compatible container (HDPE preferred).<sup>[2][3]</sup>
- Labeling: Attach a hazardous waste tag before adding the first drop of waste.<sup>[2][3]</sup>
  - Chemical Name: Write out "**Ethyl 5-methyl-3-oxohexanoate**" completely. Do not use abbreviations or chemical formulas.
  - Constituents: If mixed, list all solvents and their approximate percentages (e.g., "**Ethyl 5-methyl-3-oxohexanoate** (5%), Ethanol (95%)").
  - Hazard Checkboxes: Mark "Irritant" and "Combustible" (or "Flammable" if mixed with low-flashpoint solvents).<sup>[1][2]</sup>

## Phase 2: Bulking (For Large Quantities)

If you are bulking this waste into a 55-gallon drum for facility pick-up:

- Grounding: Ensure the drum is grounded to prevent static discharge, especially if the ester is mixed with static-accumulating solvents like hexanes.<sup>[2][3]</sup>
- Funneling: Use a safety funnel with a flame arrestor and a self-closing lid.
- Log: Record the addition in the satellite accumulation area logbook.

## Phase 3: Final Handoff

- Closure: Ensure the cap is screwed on tightly.<sup>[2][3]</sup> Wipe down the exterior of the container to remove any drips.<sup>[2][3]</sup>
- Request: Submit a waste pickup request through your facility's EHS portal.<sup>[2][3]</sup>
- Storage: Store in the "Satellite Accumulation Area" (SAA) until pickup. Ensure secondary containment is present to catch leaks.<sup>[2][3]</sup>

## Spill Management Contingency

Personal Protective Equipment (PPE): Nitrile gloves, lab coat, safety goggles.[2][3] Respiratory protection (organic vapor cartridge) recommended for large spills due to potential respiratory irritation (H335).[2][3]

Scenario	Protocol
Minor Spill (< 100 mL)	1. Absorb with inert material (vermiculite, sand, or pig mats).2.[2][3] Place absorbed material in a sealed bag/container.3. Label as "Debris contaminated with Ethyl 5-methyl-3-oxohexanoate".[1][2][3]
Major Spill (> 1 L)	1. Evacuate the immediate area.2. Eliminate ignition sources (turn off hot plates/stirrers).3. Contact EHS/Emergency Response.4. Do not attempt cleanup without respiratory protection. [2][3]

## Regulatory & Compliance Context

- RCRA Status: **Ethyl 5-methyl-3-oxohexanoate** is not a listed hazardous waste (40 CFR 261.33).[1][2] However, under the "Cradle-to-Grave" responsibility, the generator must determine if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.  
[1][2][3]
  - Pure Substance:[1][2] Non-hazardous by RCRA definition (Flash point > 60°C), but regulated by local/state codes as industrial chemical waste.[2][3]
  - Mixtures: Often classified as D001 (Ignitable) when mixed with common lab solvents.[2][3]
- DOT Shipping (Waste):
  - If pure: NA1993, Combustible liquid, n.o.s.[1][2][3] (**Ethyl 5-methyl-3-oxohexanoate**), 3, PG III.[1][2][3][4]
  - If mixed: UN1993, Flammable liquids, n.o.s.[1][2][3] (Contains Ethanol, **Ethyl 5-methyl-3-oxohexanoate**), 3, PG II.[1][2][3]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 96344, **Ethyl 5-methyl-3-oxohexanoate**. PubChem.[2][3][5] Retrieved from [[Link](#)][1][2][3]
- U.S. Environmental Protection Agency (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov.[2][3] Retrieved from [[Link](#)]
- Electronic Code of Federal Regulations (eCFR). 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)][1][2][3][6]

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